

An In-depth Technical Guide to 6-Bromo-8-methoxy-4-methylquinazoline

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Compound of Interest

Compound Name: 6-Bromo-8-methoxy-4-methylquinazoline

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **6-Bromo-8-methoxy-4-methylquinazoline**, a heterocyclic compound of interest in medicinal chemistry. Due to the limited availability of public data on this specific molecule, this document outlines a plausible synthetic route, predicted chemical properties, and potential biological activities based on established chemical principles and the known characteristics of structurally related quinazoline derivatives. This guide is intended to serve as a foundational resource for researchers engaged in the synthesis, characterization, and evaluation of novel quinazoline-based compounds for drug discovery and development.

Introduction to the Quinazoline Scaffold

The quinazoline ring system, a fusion of a benzene ring and a pyrimidine ring, is a prominent scaffold in medicinal chemistry. Its derivatives exhibit a wide spectrum of biological activities, including but not limited to anticancer, antimicrobial, anti-inflammatory, and antihypertensive properties.^{[1][2]} The versatility of the quinazoline core allows for substitutions at various

positions, leading to a diverse chemical space with a range of pharmacological profiles. The presence of a bromine atom, a methoxy group, and a methyl group on the quinazoline framework, as in the case of **6-Bromo-8-methoxy-4-methylquinazoline**, is anticipated to modulate its physicochemical properties and biological target interactions.

Chemical Identification and Properties

As of the latest search, a specific CAS number for **6-Bromo-8-methoxy-4-methylquinazoline** has not been found in publicly accessible databases. However, based on IUPAC nomenclature rules, its systematic name is **6-Bromo-8-methoxy-4-methylquinazoline**.

Predicted Physicochemical Properties

The chemical properties of **6-Bromo-8-methoxy-4-methylquinazoline** can be predicted based on the contributions of its constituent functional groups. A summary of these predicted properties is presented in Table 1.

Property	Predicted Value
Molecular Formula	C ₁₀ H ₉ BrN ₂ O
Molecular Weight	253.10 g/mol
Appearance	Off-white to pale yellow solid
Solubility	Soluble in organic solvents like DMSO, DMF, and methanol
Melting Point	Estimated to be in the range of 150-200 °C
LogP	~3.5
pKa (most basic)	~2.5-3.5 (predicted for the quinazoline nitrogen)

Note: These properties are estimations and require experimental verification.

Proposed Synthesis Pathway

A plausible and efficient method for the synthesis of **6-Bromo-8-methoxy-4-methylquinazoline** is a modification of the widely recognized Niementowski quinazoline

synthesis.[3][4][5] This approach involves the cyclocondensation of a substituted anthranilic acid derivative with an appropriate amide or a related precursor. The proposed multi-step synthesis is outlined below.

Diagram of the Proposed Synthetic Workflow

Caption: Proposed synthetic workflow for **6-Bromo-8-methoxy-4-methylquinazoline**.

Detailed Experimental Protocol

Step 1: Synthesis of 2-Amino-3-methoxy-5-bromobenzoic acid (Starting Material)

The synthesis would commence with a commercially available or synthesized substituted anthranilic acid, specifically 2-amino-3-methoxy-5-bromobenzoic acid.

Step 2: Acetylation of 2-Amino-3-methoxy-5-bromobenzoic acid

- Dissolve 2-amino-3-methoxy-5-bromobenzoic acid in glacial acetic acid.
- Add acetic anhydride to the solution and reflux the mixture for 2-3 hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture and pour it into ice-cold water to precipitate the product.
- Filter the precipitate, wash with cold water, and dry to obtain 2-acetamido-3-methoxy-5-bromobenzoic acid.

Step 3: Cyclization to form the Benzoxazinone Intermediate

- Heat the 2-acetamido-3-methoxy-5-bromobenzoic acid with acetic anhydride under reflux for 4-6 hours.
- Remove the excess acetic anhydride under reduced pressure.
- The resulting residue, 6-Bromo-8-methoxy-2-methyl-4H-3,1-benzoxazin-4-one, can be used in the next step with or without further purification.

Step 4: Ammonolysis and Rearrangement to the Quinazolinone

- Dissolve the benzoxazinone intermediate in a suitable solvent such as ethanol or dioxane.
- Bubble ammonia gas through the solution or use a solution of ammonia in the chosen solvent.
- Heat the mixture in a sealed vessel to facilitate the ring-opening and subsequent recyclization to the quinazolinone.
- Monitor the reaction by TLC.
- After completion, cool the reaction mixture and isolate the product, 6-Bromo-8-methoxy-4-methylquinazolin-4(3H)-one, by filtration or crystallization.

Step 5: Chlorination and Methylation to the Final Product

- Treat the 6-Bromo-8-methoxy-4-methylquinazolin-4(3H)-one with a chlorinating agent such as phosphorus oxychloride (POCl_3) to yield the 4-chloro intermediate, 6-Bromo-4-chloro-8-methoxyquinazoline.
- The subsequent methylation at the 4-position can be achieved via a nucleophilic substitution reaction using an organometallic reagent like methylmagnesium bromide (CH_3MgBr) or through a palladium-catalyzed cross-coupling reaction.

Potential Biological Activities and Therapeutic Applications

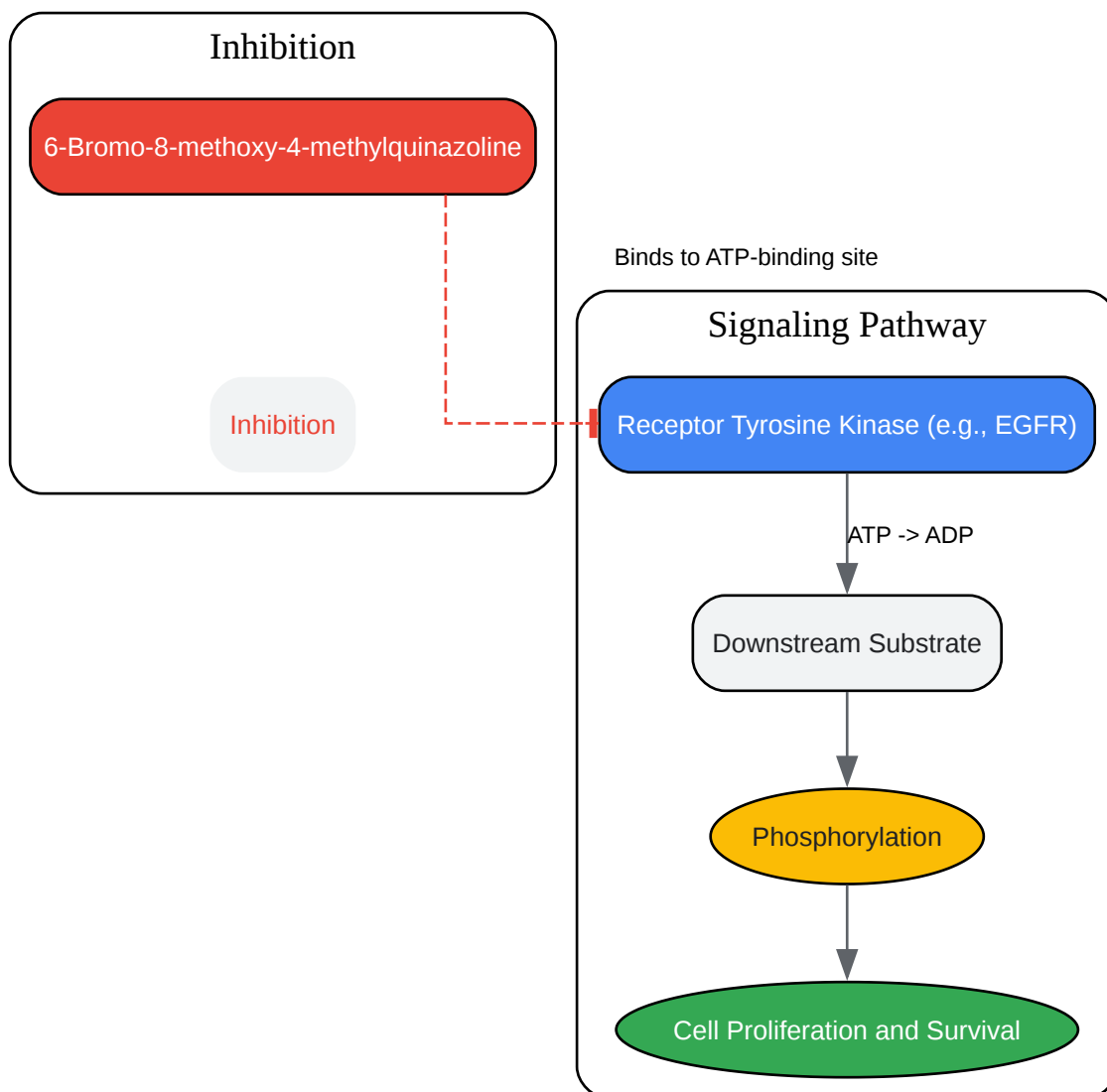
The biological activity of quinazoline derivatives is highly dependent on the nature and position of their substituents.

Anticancer Potential

Many quinazoline derivatives are known to exhibit potent anticancer activity, often by inhibiting key enzymes in cellular signaling pathways.^{[6][7]} The presence of a halogen, such as bromine, at the 6-position has been shown to enhance the cytotoxic effects of some quinazolinones.

Furthermore, methoxy and methyl substitutions can influence the compound's binding affinity to target proteins and its pharmacokinetic properties.

Diagram of a Potential Mechanism of Action



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Caption: Potential mechanism of action via receptor tyrosine kinase inhibition.

Antimicrobial Activity

Substituted quinazolines have also been investigated for their antimicrobial properties.[7] The lipophilicity imparted by the bromo and methyl groups, combined with the electronic effects of

the methoxy group, could contribute to activity against various bacterial and fungal strains. Structure-activity relationship studies have indicated that substitutions at positions 6 and 8 can be crucial for antimicrobial efficacy.[6]

Conclusion

While direct experimental data for **6-Bromo-8-methoxy-4-methylquinazoline** remains to be published, this technical guide provides a robust framework for its synthesis and potential applications based on established chemical knowledge of the quinazoline scaffold. The proposed synthetic route offers a clear and logical pathway for its preparation, and the discussion on its potential biological activities provides a strong rationale for its investigation as a novel therapeutic agent. Further research is warranted to synthesize, characterize, and evaluate the pharmacological profile of this promising compound.

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